

In-Depth Technical Guide: 2-(1-Methylcyclobutyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(1-Methylcyclobutyl)acetaldehyde

Cat. No.: B12339048

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Introduction

2-(1-Methylcyclobutyl)acetaldehyde is a cyclic aldehyde with the molecular formula $C_7H_{12}O$. [1] Its structure consists of an acetaldehyde group attached to a cyclobutane ring, which is substituted with a methyl group at the first position. This technical guide aims to provide a comprehensive overview of the physical properties of this compound. However, it is important to note that publicly available experimental data on this specific molecule is limited.

Core Physical Properties

A summary of the core physical properties for **2-(1-Methylcyclobutyl)acetaldehyde** is presented below. It is critical to understand that key quantitative parameters such as boiling point, density, and refractive index are not readily available in published literature. The provided data is based on information from chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C7H12O	[1][2]
Molecular Weight	112.16958 g/mol	[1][2]
CAS Number	1849285-72-8	[1][2]
Boiling Point	Data not available	
Density	Data not available	
Refractive Index	Data not available	

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **2-(1-Methylcyclobutyl)acetaldehyde** are not available in the public domain. General synthetic routes to similar cyclic aldehydes may involve the oxidation of the corresponding alcohol, 2-(1-methylcyclobutyl)ethanol, or the reduction of a corresponding carboxylic acid or ester derivative.

Characterization would typically involve standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be essential to confirm the chemical structure, including the connectivity of the methyl, cyclobutyl, and acetaldehyde moieties.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the elemental composition.
- Infrared (IR) Spectroscopy: To identify the characteristic carbonyl ($\text{C}=\text{O}$) stretch of the aldehyde functional group.

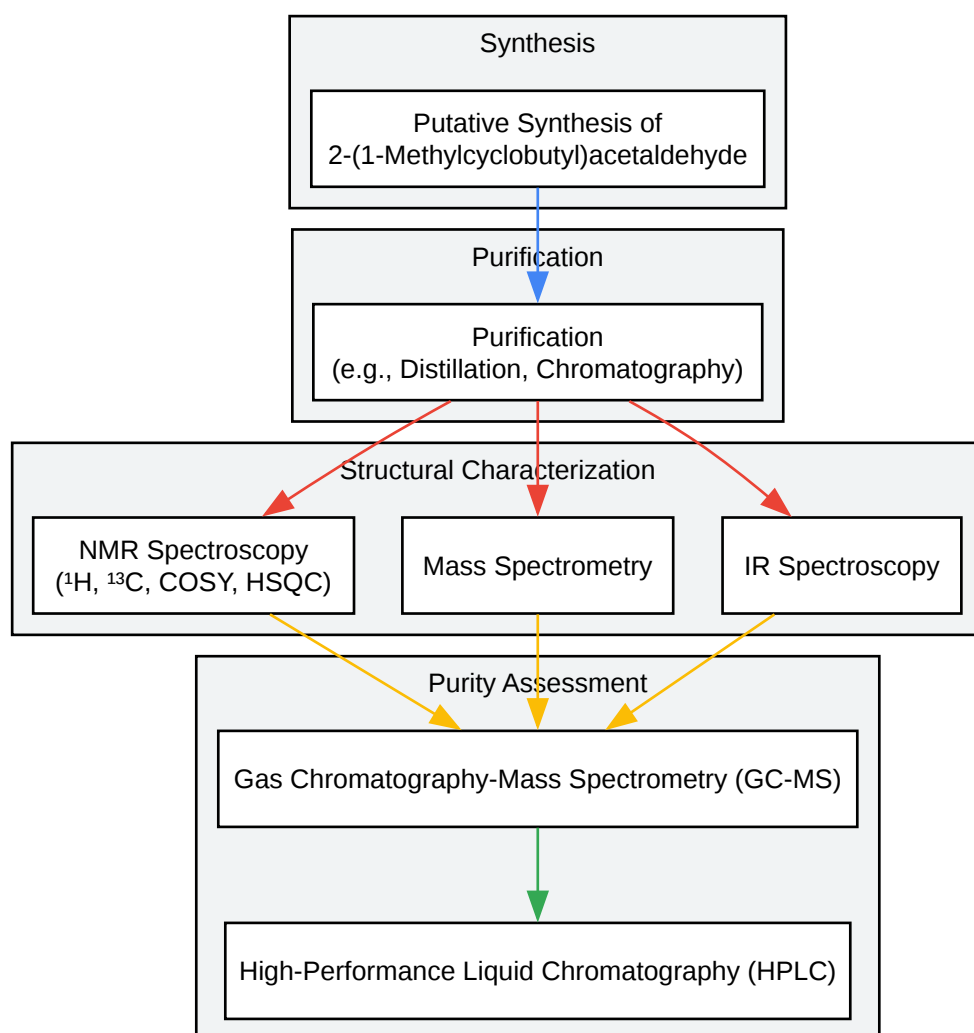
Without specific literature, a detailed, citable experimental protocol cannot be provided.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity or any associated signaling pathways of **2-(1-Methylcyclobutyl)acetaldehyde**. Research into the biological effects of this specific compound has not been published in accessible scientific literature.

Logical Workflow for Characterization

In the absence of specific experimental data, a logical workflow for the characterization of a newly synthesized batch of **2-(1-Methylcyclobutyl)acetaldehyde** can be proposed. This workflow outlines the necessary steps to confirm the identity and purity of the compound.



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Caption: Logical workflow for the synthesis, purification, and characterization of **2-(1-Methylcyclobutyl)acetaldehyde**.

Conclusion

This technical guide summarizes the currently available information on the physical properties of **2-(1-Methylcyclobutyl)acetaldehyde**. While the molecular formula and weight are established, there is a notable absence of experimentally determined data for key physical constants such as boiling point, density, and refractive index. Furthermore, detailed experimental protocols for its synthesis and characterization, as well as any information on its biological activity, are not found in the public domain. The provided workflow and general characterization methods serve as a guide for researchers who may work with this compound in the future. Further experimental investigation is required to fully elucidate the physical and biological properties of **2-(1-Methylcyclobutyl)acetaldehyde**.

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References

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- 2. 2-(1-methylcyclobutyl)acetaldehyde CAS#: 1849285-72-8 [m.chemicalbook.com]
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